

Application Notes and Protocols for the Chemical Precipitation of Barium Hydrogen Phosphate

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Compound of Interest

Compound Name: *Barium hydrogen phosphate*

Cat. No.: *B154793*

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Introduction

Barium hydrogen phosphate (BaHPO_4) is an inorganic compound with applications in various fields, including the production of specialty glasses, bioceramics, and as a precursor for other barium-containing materials. The synthesis of BaHPO_4 via chemical precipitation is a common and effective method that allows for the control of particle size, morphology, and purity. This document provides detailed protocols for the chemical precipitation of BaHPO_4 , summarizing the key reaction parameters and offering a step-by-step guide for researchers, scientists, and professionals in drug development.

Data Presentation: Synthesis Parameters for Barium Hydrogen Phosphate

The following table summarizes various reported methods for the chemical precipitation of **Barium Hydrogen Phosphate**, providing a comparative overview of the reaction conditions.

Barium Source	Phosphate Source	Additional Reagents	Temperature (°C)	pH	Reaction Time	Reference
BaCO ₃	H ₃ PO ₄	NaOH	Room Temperature	9.0	30 minutes	[1]
BaCl ₂	H ₃ PO ₄	Sodium Metasilicate (gel)	Ambient	6	Not Specified	[2]
Ba(OH) ₂	H ₃ PO ₄	NH ₃ ·H ₂ O	Room Temperature	Not Specified	3 hours	[1]
BaCl ₂ ·2H ₂ O	H ₃ PO ₄	C ₆ H ₁₅ N, NaCl	180	Not Specified	5 days	[1]
Ba(OH) ₂	H ₃ PO ₄	None	100	Not Specified	2 days	[1]
BaCl ₂	NaH ₂ PO ₄	Poly(ethylene glycol) acrylate-co-poly(methacrylic acid)	Room Temperature	Not Specified	1 day	[1]
BaCl ₂ (0.5 M)	Orthophosphoric Acid	Sodium Metasilicate (gel)	Ambient	6	Not Specified	[2]
Substrate Solution	Bacillus subtilis	Not Applicable	30 ± 2	7 - 11	24 hours	[3]

Experimental Protocol: Chemical Precipitation of Barium Hydrogen Phosphate

This protocol details a common laboratory-scale method for the synthesis of **Barium Hydrogen Phosphate** via the reaction of a soluble barium salt with a phosphate source.

Materials:

- Barium Chloride (BaCl_2)
- Disodium Hydrogen Phosphate (Na_2HPO_4)
- Deionized Water
- Hydrochloric Acid (HCl) or Sodium Hydroxide (NaOH) for pH adjustment
- Beakers
- Magnetic stirrer and stir bar
- pH meter
- Buchner funnel and filter paper
- Drying oven

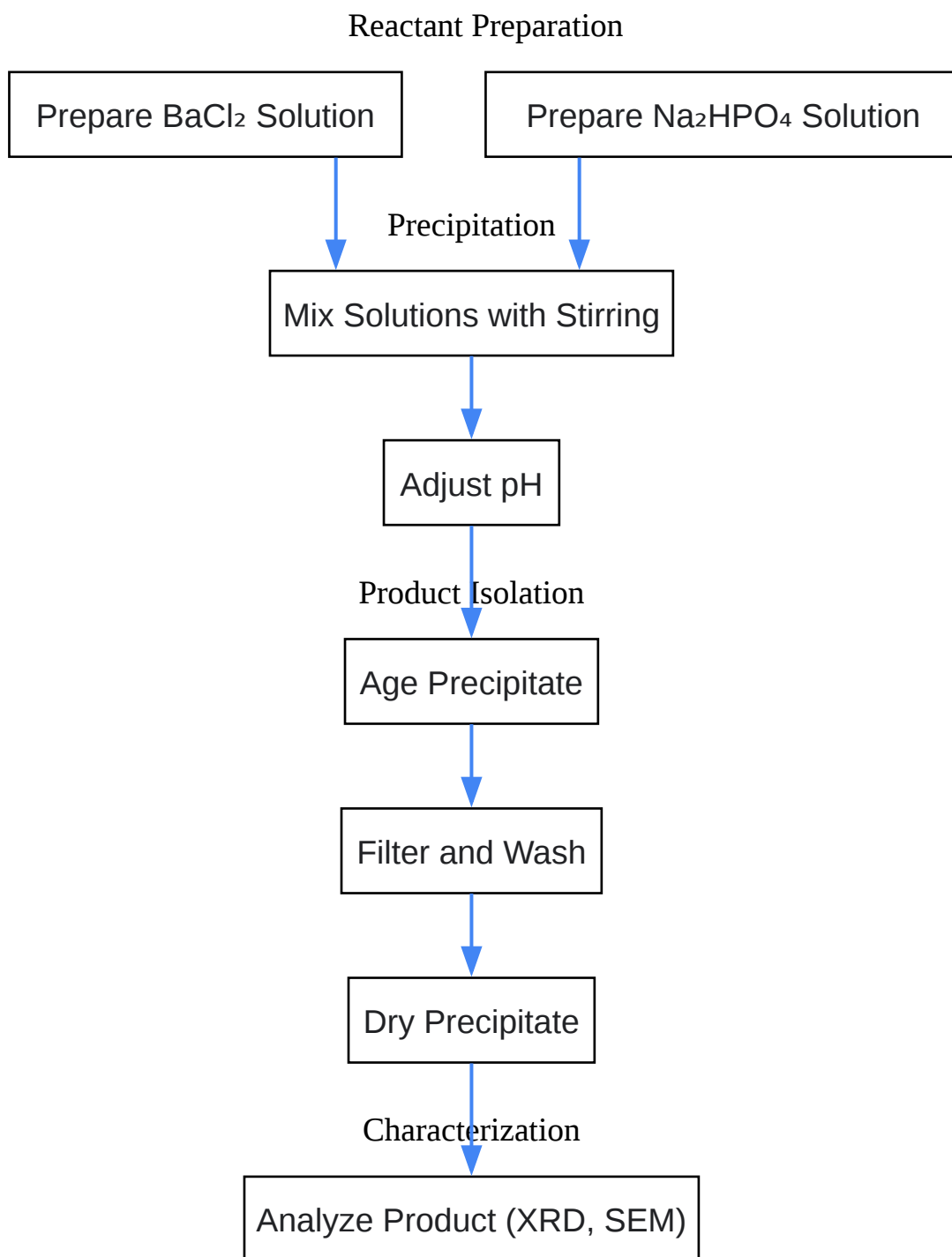
Procedure:

- Preparation of Reactant Solutions:
 - Prepare a 0.5 M solution of Barium Chloride (BaCl_2) by dissolving the appropriate amount in deionized water.
 - Prepare a 0.5 M solution of Disodium Hydrogen Phosphate (Na_2HPO_4) by dissolving the appropriate amount in deionized water.
- Precipitation Reaction:
 - Place a beaker containing the BaCl_2 solution on a magnetic stirrer.
 - Slowly add the Na_2HPO_4 solution dropwise to the BaCl_2 solution while stirring continuously.
 - A white precipitate of **Barium Hydrogen Phosphate** (BaHPO_4) will form immediately.

- Monitor and adjust the pH of the solution to a desired value (e.g., pH 7) using dilute HCl or NaOH. The pH can influence the particle size and morphology of the precipitate.[3]
- Aging the Precipitate:
 - Continue stirring the suspension for a set period (e.g., 2 hours) at room temperature to allow the precipitate to age and for the particle size distribution to become more uniform.
- Isolation and Washing of the Precipitate:
 - Separate the BaHPO_4 precipitate from the solution by vacuum filtration using a Buchner funnel and filter paper.
 - Wash the precipitate several times with deionized water to remove any unreacted ions and byproducts.
 - Perform a final wash with ethanol or acetone to facilitate drying.
- Drying:
 - Carefully transfer the filtered precipitate to a watch glass or drying dish.
 - Dry the precipitate in an oven at a temperature of 80-100 °C until a constant weight is achieved.
- Characterization (Optional):
 - The dried BaHPO_4 powder can be characterized using techniques such as X-ray Diffraction (XRD) to confirm the crystal structure, Scanning Electron Microscopy (SEM) to observe particle morphology, and Thermogravimetric Analysis (TGA) to determine thermal stability.

Mandatory Visualizations

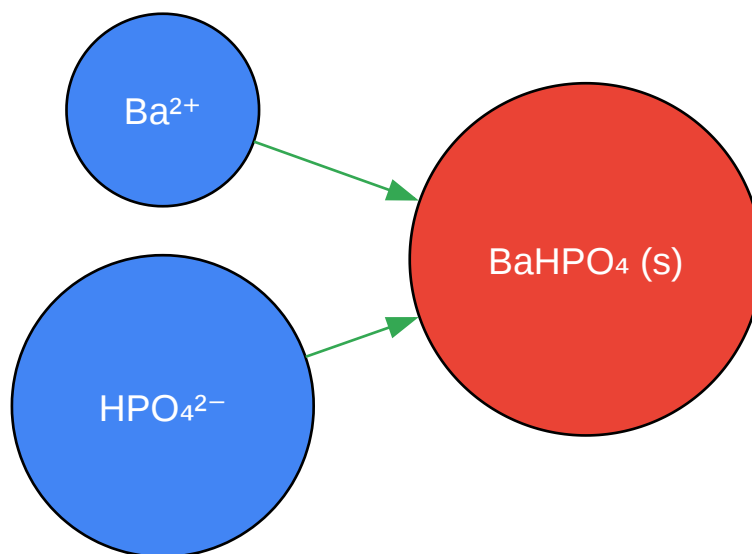
Experimental Workflow for Barium Hydrogen Phosphate Precipitation



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Caption: Workflow for the chemical precipitation of **Barium Hydrogen Phosphate**.

Signaling Pathway: Ionic Reaction



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Caption: Ionic reaction pathway for BaHPO_4 precipitation.

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